

Discovery and history of 2-(Methylthio)-1,3-thiazole-4-carboxylic acid

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Compound of Interest

Compound Name: 2-(Methylthio)-1,3-thiazole-4-carboxylic acid

Cat. No.: B1344492

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An In-depth Technical Guide to **2-(Methylthio)-1,3-thiazole-4-carboxylic acid**

Introduction

2-(Methylthio)-1,3-thiazole-4-carboxylic acid is a heterocyclic organic compound belonging to the thiazole class. Thiazole derivatives are of significant interest to researchers, scientists, and drug development professionals due to their wide range of chemical, physical, and pharmacological properties.^[1] These compounds are integral to various biologically active molecules and are found in natural products like penicillin.^[1] This guide provides a comprehensive overview of **2-(Methylthio)-1,3-thiazole-4-carboxylic acid**, including its synthesis, potential biological activities, and its role as a chemical intermediate. While specific historical details of its discovery are not extensively documented, its synthesis and properties can be understood within the broader context of thiazole chemistry.

Chemical Properties

A summary of the key chemical properties of **2-(Methylthio)-1,3-thiazole-4-carboxylic acid** is presented in the table below.

Property	Value
Molecular Formula	C ₅ H ₅ NO ₂ S ₂ [2][3]
Molecular Weight	175.23 g/mol [3]
CAS Number	907543-75-3[3]
Appearance	White to off-white solid[3]
Purity	Typically ≥98%[2]
Storage Temperature	2-8°C[3]

Synthesis

While a specific, detailed experimental protocol for the synthesis of **2-(Methylthio)-1,3-thiazole-4-carboxylic acid** is not readily available in the literature, a plausible synthetic route can be devised based on established methods for creating similar thiazole-4-carboxylic acid derivatives. A common approach is the Hantzsch thiazole synthesis.

Proposed Experimental Protocol: Hantzsch Thiazole Synthesis Adaptation

This protocol is a generalized procedure and may require optimization for the specific synthesis of **2-(Methylthio)-1,3-thiazole-4-carboxylic acid**.

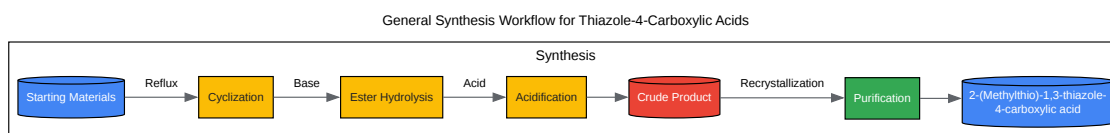
Materials:

- Ethyl 2-chloroacetoacetate
- Methyl dithiocarbamate
- Ethanol
- Sodium hydroxide
- Hydrochloric acid
- Diethyl ether

Procedure:

- **Cyclization:** A solution of ethyl 2-chloroacetoacetate and methyl dithiocarbamate in ethanol is refluxed for several hours. The reaction involves the condensation of the α -haloketone with the thioamide to form the thiazole ring.
- **Hydrolysis:** The resulting ethyl 2-(methylthio)-1,3-thiazole-4-carboxylate is then hydrolyzed using an aqueous solution of sodium hydroxide. The mixture is heated to ensure complete conversion of the ester to the carboxylate salt.
- **Acidification:** After cooling the reaction mixture, it is acidified with hydrochloric acid to a pH of approximately 3. This protonates the carboxylate, leading to the precipitation of the desired **2-(Methylthio)-1,3-thiazole-4-carboxylic acid**.
- **Isolation and Purification:** The precipitate is collected by filtration, washed with cold water to remove any inorganic impurities, and then dried. Further purification can be achieved by recrystallization from a suitable solvent such as ethanol or an ethanol-water mixture.

The following diagram illustrates the general workflow for the synthesis of thiazole-4-carboxylic acids.



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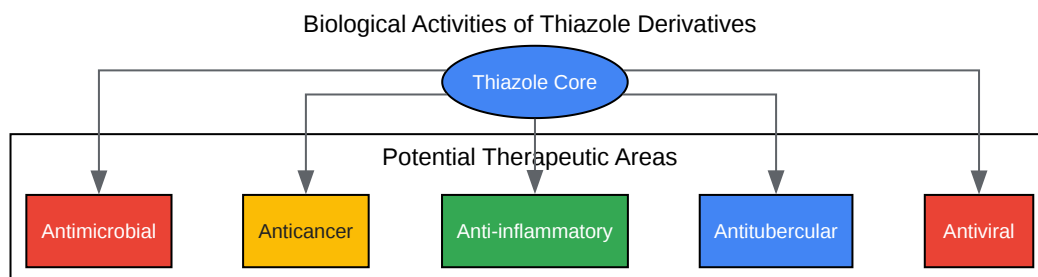
Caption: Generalized workflow for thiazole-4-carboxylic acid synthesis.

Biological Activities and Potential Applications

Thiazole derivatives exhibit a broad spectrum of biological activities, making them valuable scaffolds in drug discovery.^{[1][4]} While specific studies on **2-(Methylthio)-1,3-thiazole-4-carboxylic acid** are limited, the activities of related compounds suggest potential areas of application.

Biological Activity	Description
Antimicrobial	Thiazole derivatives have shown efficacy against various bacterial and fungal strains. ^{[5][6]}
Anticancer	Some thiazole compounds exhibit cytotoxic effects on cancer cell lines. ^{[1][5]} For instance, derivatives of 2-amino-thiazole-5-carboxylic acid have been designed based on the structure of the anti-leukemia drug dasatinib. ^[7]
Anti-inflammatory	Certain thiazole derivatives possess anti-inflammatory properties. ^{[1][5]}
Antitubercular	The emergence of multidrug-resistant tuberculosis has spurred the development of new treatments, and thiazole derivatives have been identified as promising candidates. ^{[1][8]}
Antiviral	Some novel 2-amino-1,3-thiazole-4-carboxylic acid derivatives have demonstrated good activity against the Tobacco Mosaic Virus (TMV). ^[6]

The diverse biological activities of the thiazole nucleus are depicted in the following diagram.



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Caption: Diverse biological activities of the thiazole core structure.

Conclusion

2-(Methylthio)-1,3-thiazole-4-carboxylic acid is a valuable chemical entity within the broader family of thiazole derivatives. While its specific history of discovery is not well-documented, its synthesis can be achieved through established chemical methodologies. The wide range of biological activities associated with the thiazole nucleus suggests that this compound and its derivatives hold significant potential for further investigation in medicinal chemistry and drug development. This guide provides a foundational understanding for researchers and scientists interested in exploring the applications of this and related compounds.

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